

Certificate of analysis for (2-Chlorophenyl)diphenyl-methanol-d5 reference standard

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Compound of Interest

Compound Name: (2-Chlorophenyl)diphenyl-methanol-d5

Cat. No.: B15600333

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A Researcher's Guide to (2-Chlorophenyl)diphenyl-methanol-d5 Reference Standard

For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. The use of internal standards in quantitative analysis, particularly in chromatography and mass spectrometry, is a fundamental practice to ensure precision and account for experimental variability. This guide provides a comprehensive comparison of the **(2-Chlorophenyl)diphenyl-methanol-d5** reference standard against its non-deuterated analog, supported by typical analytical data and experimental protocols.

(2-Chlorophenyl)diphenyl-methanol-d5 is the deuterium-labeled version of (2-Chlorophenyl)diphenylmethanol, a known impurity and metabolite of the antifungal agent Clotrimazole.^{[1][2]} The primary application of this deuterated standard is as an internal standard for the quantification of its non-labeled counterpart in various matrices.^[3]

Comparison of Deuterated vs. Non-Deuterated Standard

The key advantage of using a deuterated internal standard lies in its chemical and physical similarity to the analyte of interest.^{[4][5]} It co-elutes with the analyte during chromatographic separation and exhibits a similar response in the mass spectrometer, yet is distinguishable by its higher mass-to-charge ratio (m/z). This ensures that any analyte loss during sample preparation or injection is mirrored by the internal standard, allowing for accurate correction and quantification.^{[5][6][7]}

Feature	(2-Chlorophenyl)diphenyl-methanol-d5	(2-Chlorophenyl)diphenylmethanol
Primary Use	Internal Standard for quantitative analysis (GC-MS, LC-MS) ^[3]	Analytical Standard, Impurity Reference ^[8]
Molecular Formula	C ₁₉ H ₁₀ D ₅ ClO ^[3]	C ₁₉ H ₁₅ ClO
Molecular Weight	~299.81 g/mol ^[3]	~294.77 g/mol
CAS Number	1219802-30-8 ^[3]	66774-02-5
Purity (Typical)	>98% (Isotopic and Chemical)	>99% (Chemical) ^[9]
Key Advantage	Compensates for matrix effects and variability in sample processing and instrument response. ^[6]	Used for identification, purity tests, and as a calibrant.

Certificate of Analysis: A Representative Example

While a specific Certificate of Analysis for the d5-labeled standard is typically provided upon purchase, we can examine a CoA for the non-deuterated analog from MedChemExpress to understand the quality parameters.

Product: (2-Chlorophenyl)diphenylmethanol CAS No.: 66774-02-5 Batch No.: 880058

Analytical Test	Specification	Result
Appearance	White to off-white solid	Complies
¹ H NMR Spectrum	Consistent with structure	Complies
Purity (GC)	>98.0%	99.56%
Data sourced from a sample Certificate of Analysis by MedChemExpress for the non-deuterated standard. [9]		

A certificate for the d5-labeled standard would include additional information regarding its isotopic purity, confirming the degree of deuterium incorporation.

Experimental Protocols

The use of **(2-Chlorophenyl)diphenyl-methanol-d5** is primarily in quantitative analytical methods. Below are detailed, representative protocols for its application.

General Protocol for Quantitative Analysis by LC-MS/MS

This protocol outlines the use of the d5-labeled compound as an internal standard for the quantification of (2-Chlorophenyl)diphenylmethanol in a sample matrix (e.g., plasma, formulation).

a. Materials and Reagents:

- **(2-Chlorophenyl)diphenyl-methanol-d5** (Internal Standard, IS)
- (2-Chlorophenyl)diphenylmethanol (Analyte Standard)
- Acetonitrile (HPLC Grade)
- Water with 0.1% Formic Acid (HPLC Grade)
- Sample Matrix (e.g., human plasma)

b. Preparation of Solutions:

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve the Analyte Standard and the d5-Internal Standard in separate volumetric flasks using acetonitrile.
- Working Standard Solutions: Prepare a series of calibration curve (CC) standards by serially diluting the Analyte Standard stock solution with acetonitrile:water (1:1).
- Internal Standard Spiking Solution (100 ng/mL): Dilute the d5-Internal Standard stock solution with acetonitrile:water (1:1).

c. Sample Preparation (Protein Precipitation):

- Pipette 50 μ L of sample (blank matrix, CC standard, or unknown sample) into a microcentrifuge tube.
- Add 10 μ L of the Internal Standard Spiking Solution to all tubes except the blank matrix (add 10 μ L of acetonitrile:water instead).
- Vortex for 10 seconds.
- Add 150 μ L of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an HPLC vial for analysis.

d. LC-MS/MS Conditions (Illustrative):

- HPLC Column: Zorbax® SB-Phenyl (75 mm \times 4.6 mm, 3.5 μ m) or equivalent.[9]
- Mobile Phase: Gradient of A) Water with 0.1% Formic Acid and B) Acetonitrile with 0.1% Formic Acid.
- Flow Rate: 0.5 mL/min.[9]

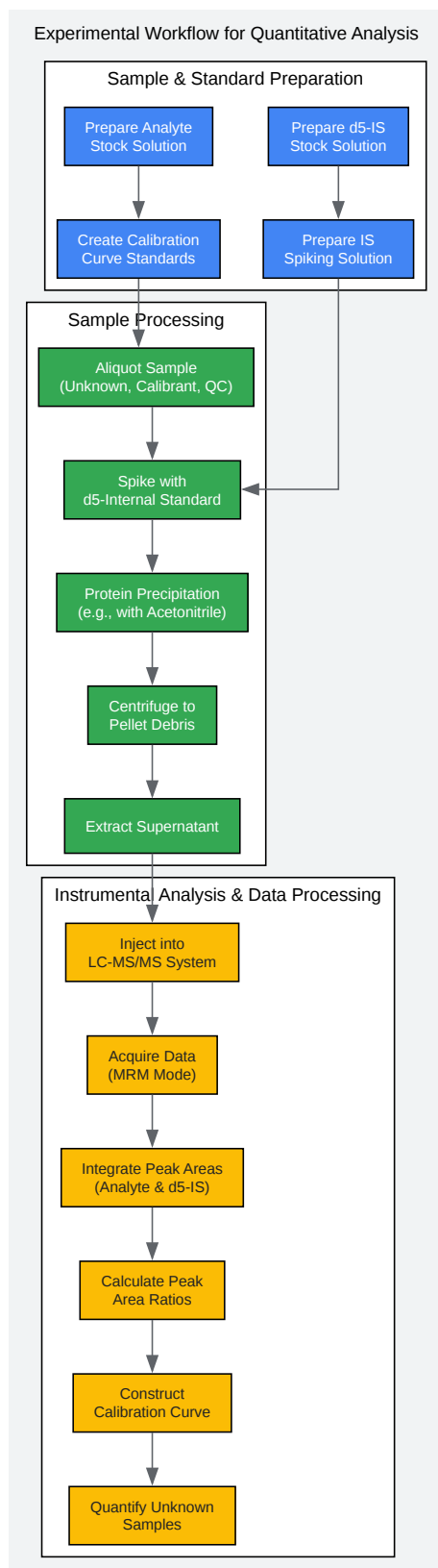
- Injection Volume: 5 μ L.
- Mass Spectrometer: Triple Quadrupole.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions: Monitor specific parent-daughter ion transitions for both the analyte and the d5-internal standard.

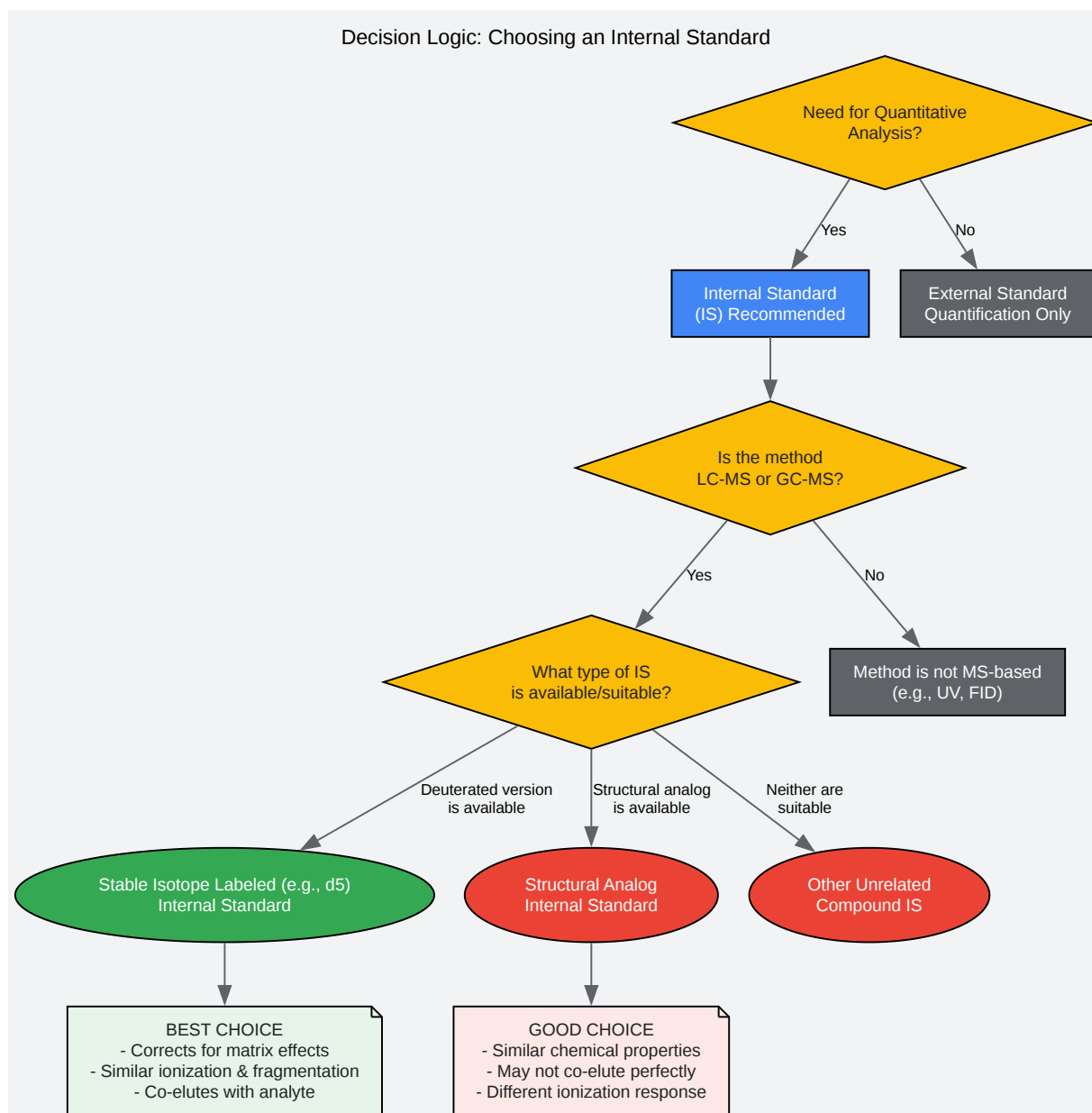
e. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Analyte Peak Area / IS Peak Area) against the analyte concentration.
- Determine the concentration of the analyte in unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing Workflows and Logic

Diagrams created using Graphviz provide a clear visual representation of complex processes and decision-making logic.





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